

Application Notes: Investigating the In Vitro Anti-inflammatory Effects of Sodium Nicotinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium nicotinate

Cat. No.: B1592758

[Get Quote](#)

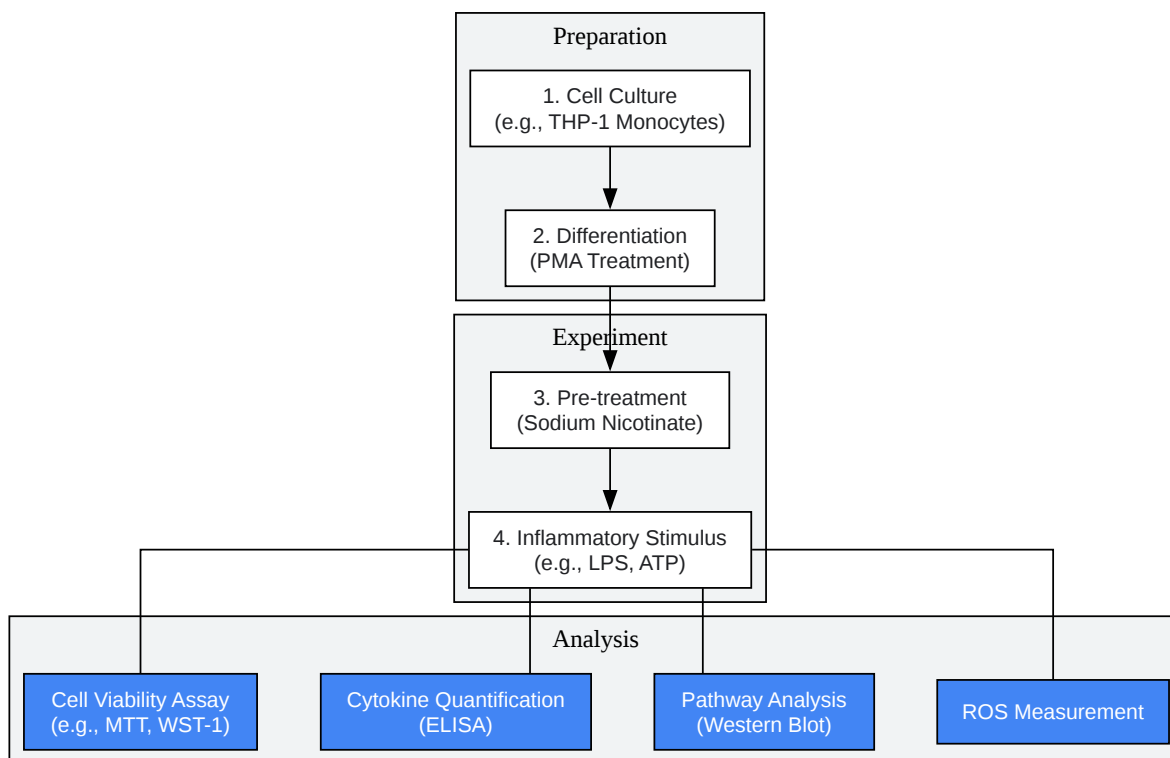
Introduction

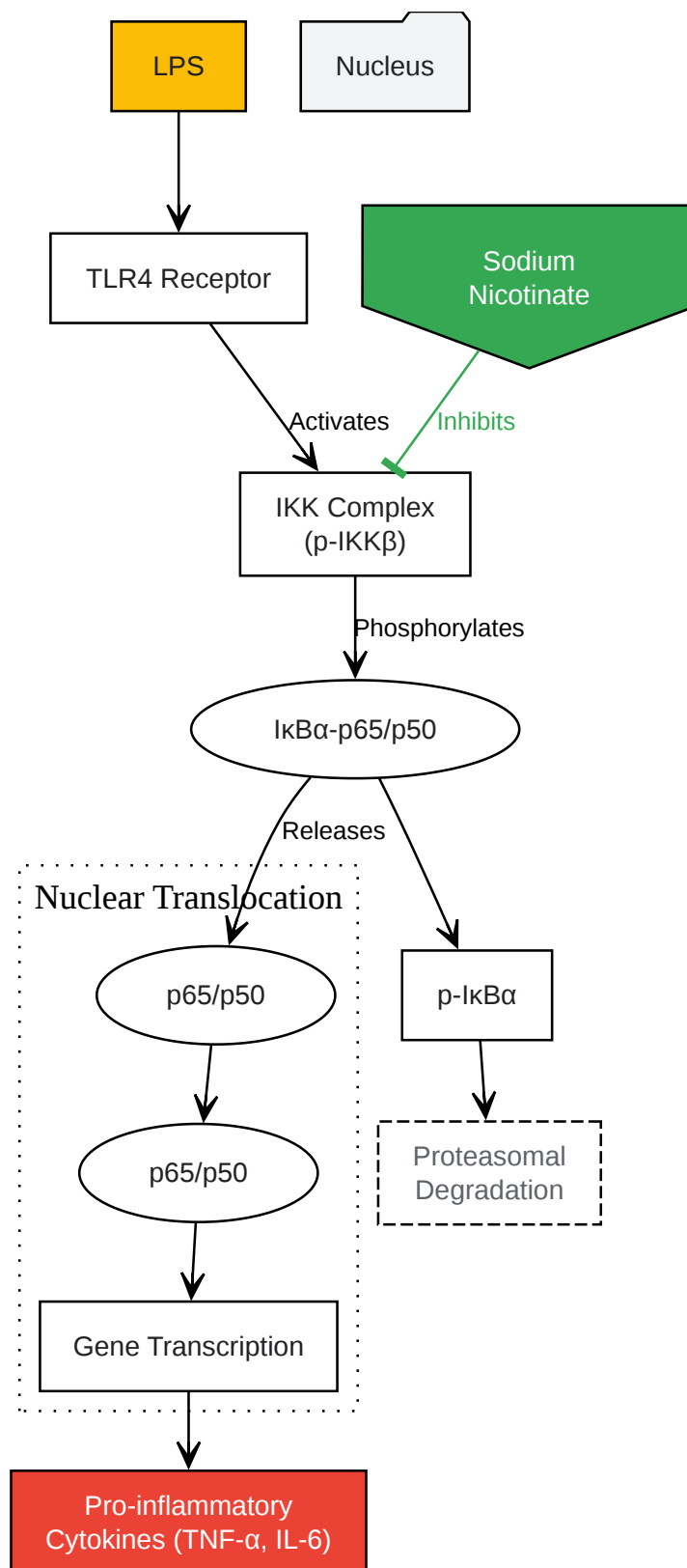
Nicotinic acid (niacin), and its sodium salt, **sodium nicotinate**, are known for their lipid-modulating properties. Emerging evidence indicates that nicotinic acid also possesses significant anti-inflammatory capabilities, suggesting a broader therapeutic potential in atherosclerosis and other inflammatory diseases.[1] These effects are mediated, in part, through the G-protein-coupled receptor GPR109A, which is expressed on immune cells like monocytes and macrophages.[1] In vitro studies are crucial for elucidating the specific molecular mechanisms underlying these anti-inflammatory actions. Key pathways implicated include the inhibition of the canonical Nuclear Factor-kappa B (NF-κB) signaling cascade and the suppression of the NLRP3 inflammasome activation.[2][1][3] These actions collectively lead to a reduction in the production of pro-inflammatory cytokines and reactive oxygen species (ROS).[2][4]

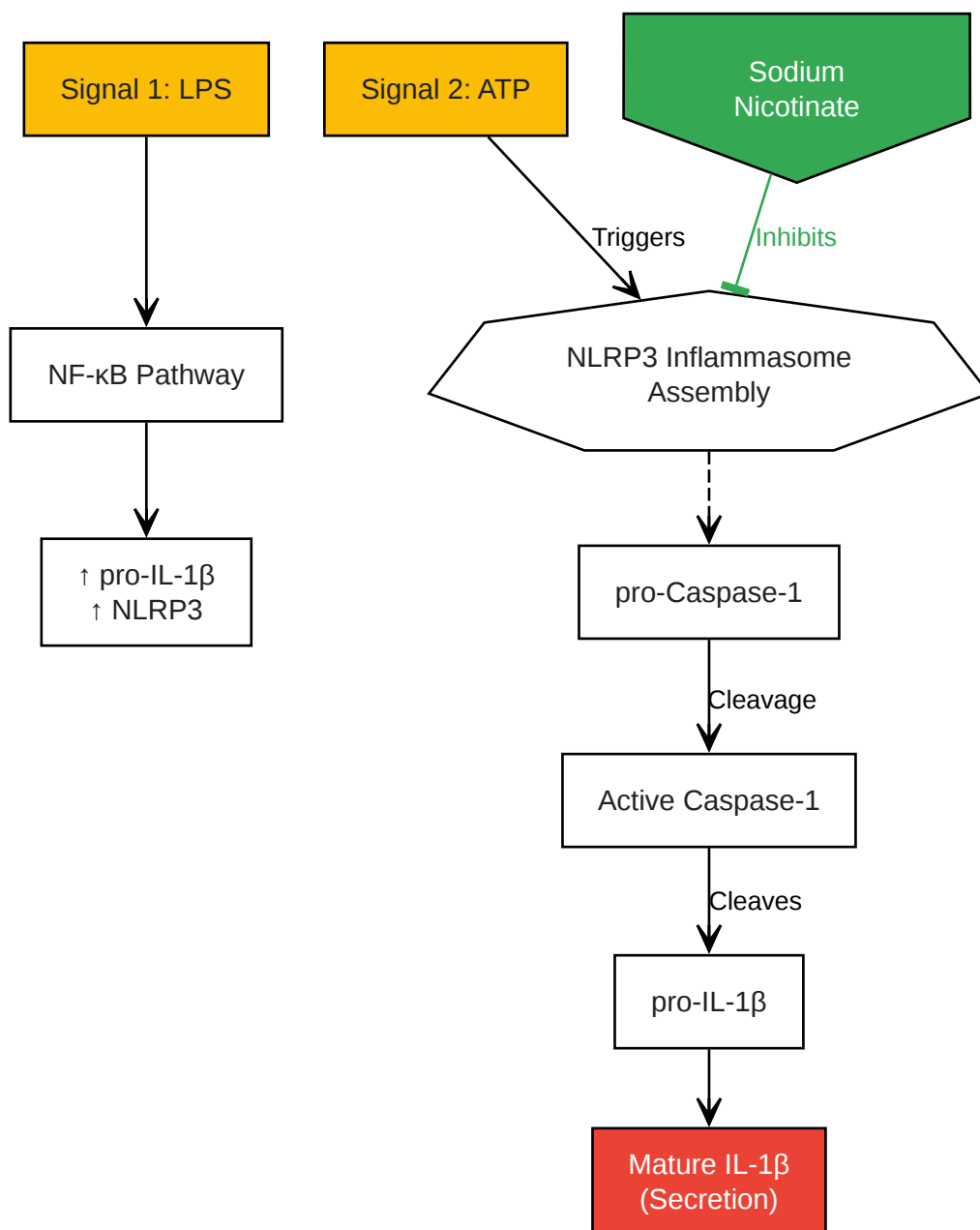
These application notes provide a comprehensive overview and detailed protocols for investigating the anti-inflammatory effects of **sodium nicotinate** in vitro, designed for researchers in immunology and drug development.

Experimental Overview & Key Pathways

A typical workflow for assessing the anti-inflammatory properties of **sodium nicotinate** involves culturing relevant immune cells, inducing an inflammatory response, treating the cells with **sodium nicotinate**, and subsequently measuring key inflammatory markers.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anti-Inflammatory Effects of Nicotinic Acid in Human Monocytes Are Mediated by GPR109A Dependent Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Nicotinic acid inhibits NLRP3 inflammasome activation via SIRT1 in vascular endothelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Niacin Inhibits Vascular Inflammation via Downregulating Nuclear Transcription Factor- κ B Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Anti-inflammatory effects of nicotinic acid in adipocytes demonstrated by suppression of fractalkine, RANTES, and MCP-1 and upregulation of adiponectin - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: Investigating the In Vitro Anti-inflammatory Effects of Sodium Nicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592758#investigating-the-anti-inflammatory-effects-of-sodium-nicotinate-in-vitro]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com